

Pomiferin: Chemical and Bioactive Profile

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Compound Focus: Pomiferin

CAS No.: 572-03-2

Cat. No.: S540003

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The table below summarizes the core characteristics of **pomiferin**.

Property Category	Details
Systematic Name	3-(3,4-Dihydroxyphenyl)-5-hydroxy-8,8-dimethyl-6-(3-methylbut-2-en-1-yl)-4H,8H-benzo[1,2-b:3,4-b']dipyran-4-one [1]
Chemical Formula	C ₂₅ H ₂₄ O ₆ [1]
Molar Mass	420.461 g·mol ⁻¹ [1]
Chemical Structure	A prenylated isoflavone (flavonoid class) [2] [1]
Natural Source	Fruits and female flowers of the Osage orange tree (<i>Maclura pomifera</i>) [1]
Key Bioactivities	Anticancer [2] [1], Antioxidant [1], Anti-inflammatory [3], Antidiabetic [1], Antimicrobial [1]

Documented Experimental Protocols

Here are the detailed methodologies from key studies investigating **pomiferin**'s effects.

In Vitro Anti-neuroinflammatory Study [3]

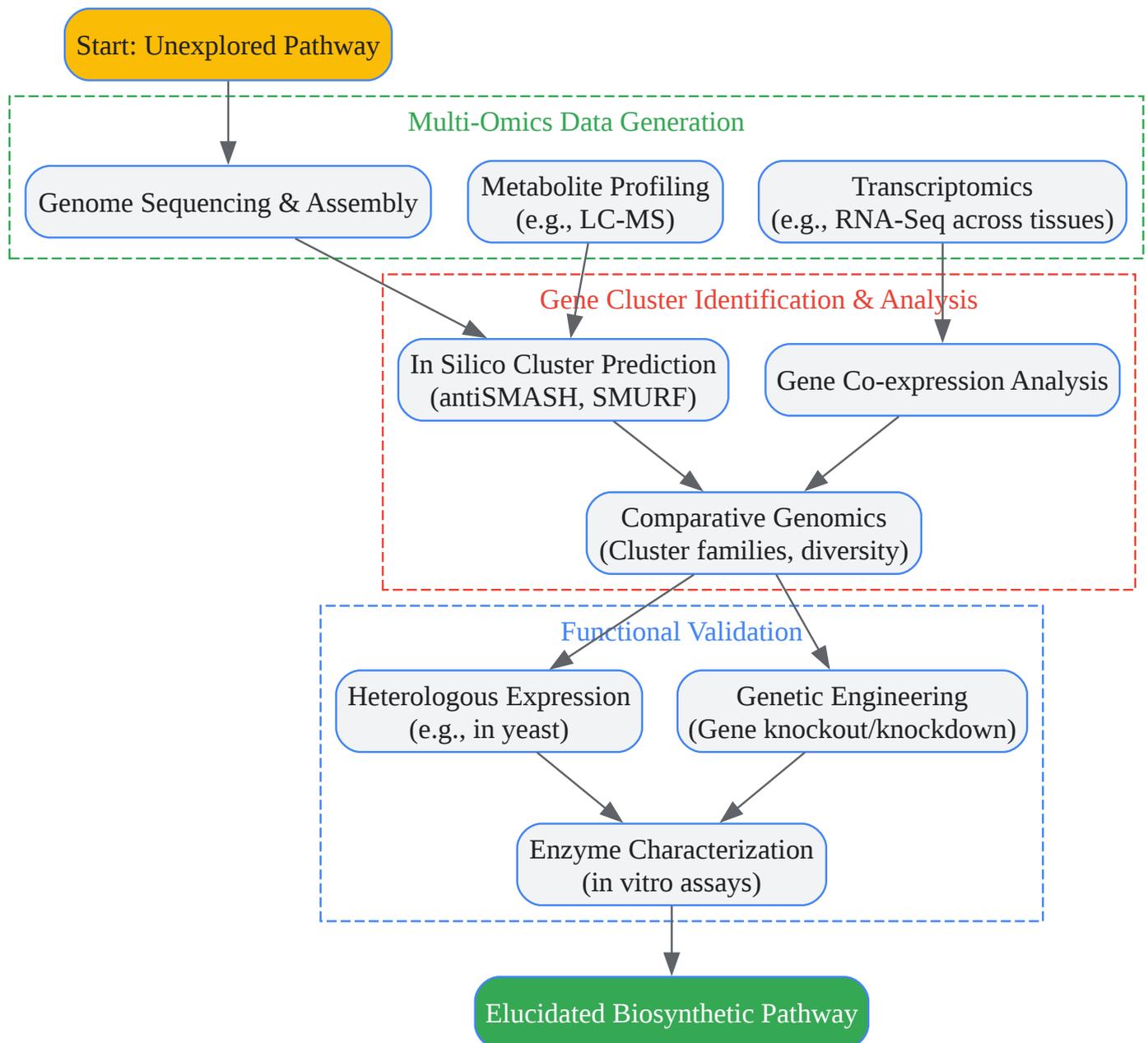
- **Cell Line:** BV2 microglial cells.
- **Cell Culture:** Incubated in complete medium (high glucose DMEM, 10% FBS, penicillin/streptomycin) at 37°C in 5% CO₂.
- **Treatment:** Cells were treated with various concentrations of **Pomiferin** (0.25 μM, 0.5 μM, 1 μM) and LPS (100-500 ng/mL) to induce inflammation.
- **Key Assays:**
 - **Cell Viability:** CCK-8 assay and LDH assay.
 - **Reactive Oxygen Species (ROS):** Measured using a ROS detection kit.
 - **Nitric Oxide (NO):** Concentration in supernatant measured with a NO detection kit.
 - **Pro-inflammatory Mediators:** mRNA levels of IL-6, TNF-α, iNOS, and COX-2 measured by quantitative PCR. Protein levels of IL-6 and TNF-α analyzed by ELISA.
 - **Protein Expression & Pathway Analysis:** Western blotting to investigate the Akt/Nrf2 and NF-κB pathways.

In Vitro Anticancer Study in Neuroblastoma [2]

- **Cell Lines:** CHLA15 (MYCN non-amplified) and LAN5 (MYCN-amplified) neuroblastoma cells.
- **Viability & Proliferation:**
 - **Resazurin Viability Assay:** To determine IC₅₀ values.
 - **Colony Formation Assay:** To assess long-term proliferative inhibition.
- **Cell Death Mechanism Analysis:**
 - **Apoptosis:** Measured using Apotracker Green/Zombie Violet assay and Caspase 3/7 activity assay. mRNA levels of pro-apoptotic genes (NOXA, PUMA) analyzed by real-time RT-PCR. Protein cleavage (PARP) detected by Western blot.
 - **Ferroptosis:** Cell pre-treatment with inhibitors (liproxstatin-1, deferoxamine). Lipid peroxidation measured with BODIPY 581/591 C11 stain. GPX4 protein levels and PTGS2 mRNA levels analyzed.
 - **Autophagy, Pyroptosis, Necroptosis:** Analyzed via Western blot for markers like LC3-II, p62, gasdermin E (GSDME), and phosphorylated MLKL.

Research Strategies for Biosynthesis Pathway Elucidation

The following approaches, while not yet fully applied to **pomiferin**, represent the modern framework for uncovering plant secondary metabolite pathways.



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A general workflow for elucidating plant secondary metabolite biosynthesis pathways, integrating multi-omics data and functional validation.

- **Gene Cluster Identification:** Bioinformatics tools like **antiSMASH** and **SMURF** are used to mine plant genome sequences for Biosynthetic Gene Clusters (BGCs). These BGCs contain genes encoding backbone enzymes (e.g., Polyketide Synthases-PKSs for **pomiferin**) and tailoring enzymes [4] [5].
- **Comparative Genomics & Dereplication:** Analyzing BGCs across related species helps identify conserved clusters responsible for specific metabolites. Network analysis can group BGCs into "families" predicted to produce similar compounds, aiding in genetic dereplication and prioritizing clusters for study [4].
- **Metabolite-Profile Correlation:** Connecting the presence of a specific BGC with the detection of its associated metabolite in plant tissues is crucial. Advanced plant-specific metabolomics platforms like **PlantMetSuite** facilitate accurate metabolite identification, which is key to linking genes to compounds [6].
- **Systems and Synthetic Biology:** Strategies like co-expression analysis (linking transcript levels of cluster genes with metabolite abundance), genome-wide association studies (GWAS), and metabolic engineering are central to confirming and harnessing these pathways [7].

Future Research Directions

To fully elucidate **pomiferin**'s biosynthesis, the following steps are critical:

- **Generate Genomic Resources:** A high-quality genome sequence of *Maclura pomifera* is the foundational step.
- **Apply Multi-Omics:** Integrative analysis of tissue-specific transcriptome and metabolome data, particularly from the fruit, is needed to identify candidate genes.
- **Employ Heterologous Systems:** Expressing candidate gene clusters in model systems like yeast or tobacco is a proven strategy for pathway confirmation and scalable production [7].

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